Technical Guide: The Role of CYP2C19 in Voriconazole N-Oxide Formation

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Compound of Interest

Compound Name:	*Voriconazole N-oxide (hydrochloride)*
Cat. No.:	*B10861173*

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Executive Summary

Voriconazole (VRC) is a second-generation triazole antifungal essential for treating invasive aspergillosis. Its clinical utility, however, is complicated by non-linear pharmacokinetics (PK) and substantial inter-individual variability. The primary driver of this variability is the hepatic enzyme Cytochrome P450 2C19 (CYP2C19).

CYP2C19 mediates the N-oxidation of voriconazole, the rate-limiting metabolic step that clears the drug from systemic circulation. Because this reaction follows saturable Michaelis-Menten kinetics within the therapeutic dose range, and because the CYP2C19 gene is highly polymorphic, voriconazole exposure can vary up to 100-fold between patients.

This guide provides a technical deep-dive into the CYP2C19-mediated N-oxidation pathway, detailing the kinetic mechanisms, pharmacogenetic (PGx) implications, and validated in vitro protocols for assessing metabolic stability.

Mechanistic Enzymology: The N-Oxidation Pathway

The Reaction

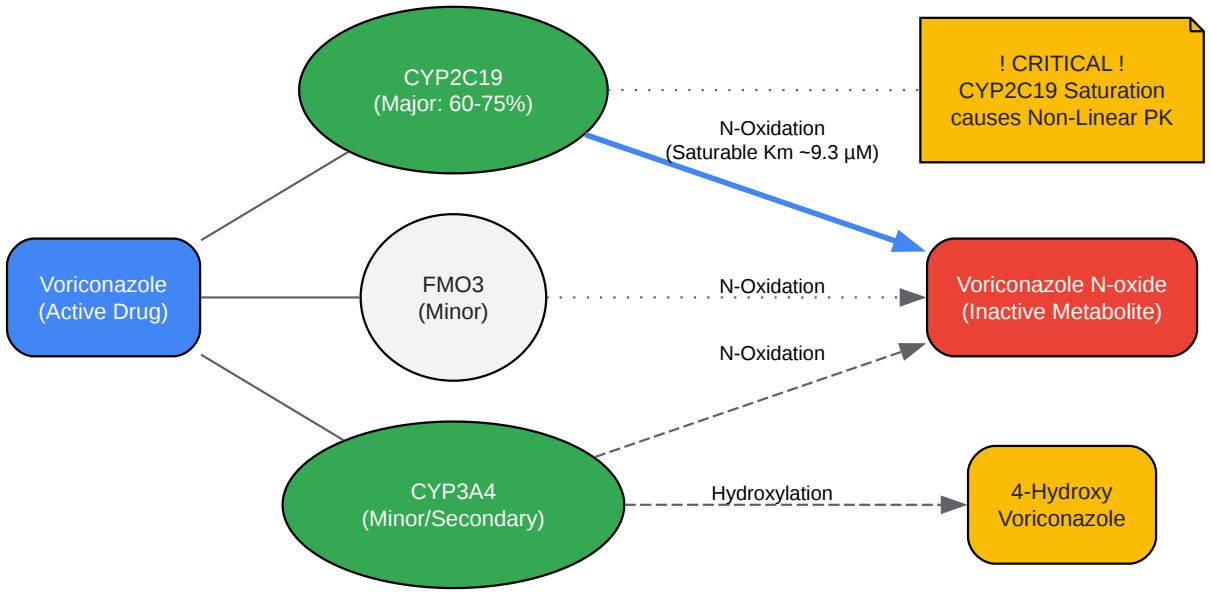
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Voriconazole undergoes extensive hepatic metabolism (<2% excreted unchanged).[1] The major circulating metabolite is Voriconazole N-oxide, which is pharmacologically inactive.[1][2][3] This conversion is an oxidative reaction occurring at the fluoropyrimidine ring.

While CYP3A4 and FMO3 (Flavin-containing monooxygenase 3) contribute to this pathway, CYP2C19 is the predominant catalyst, accounting for approximately 60–75% of N-oxide formation in adults with normal enzyme function.

Metabolic Pathway Visualization

The following diagram illustrates the primary metabolic clearance of voriconazole, highlighting the dominant role of CYP2C19 and the saturation point that leads to non-linear PK.



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Caption: Figure 1. Voriconazole metabolic pathway.[3][4][5][6][7][8][9][10] CYP2C19 is the high-affinity, low-capacity driver of N-oxide formation.

Kinetic Parameters & Saturation

Understanding the kinetics is vital for predicting in vivo behavior.

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- (Michaelis Constant): CYP2C19 has a relatively low

  for voriconazole (

  in adults) [1].

- Implication: At standard therapeutic doses (200mg BID), hepatic concentrations often exceed the

  of CYP2C19. This leads to enzyme saturation (zero-order kinetics), resulting in a disproportionate increase in plasma concentration with dose escalation (non-linear PK).

Pharmacogenetics: The Variable

The CYP2C19 gene is highly polymorphic.[1][11][12] Genetic variations significantly alter the

of the N-oxidation reaction, necessitating genotype-guided dosing as per CPIC (Clinical Pharmacogenetics Implementation Consortium) guidelines.

Genotype-Phenotype Correlation Table[13]

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Phenotype	Genotype Definition	Functional Status	Kinetic Impact ( )	Clinical Consequence	CPIC Recommendation [2]
Ultrarapid Metabolizer (UM)	*17*/17, *1*/17	Increased Activity	Significantly Increased	Therapeutic Failure: Rapid clearance prevents reaching therapeutic trough levels.	Avoid Voriconazole. Use alternative (e.g., Posaconazole).
Rapid Metabolizer (RM)	*1*/17	Increased Activity	Increased	Risk of Failure: Lower trough concentrations.	Avoid Voriconazole. Use alternative.
Normal Metabolizer (NM)	*1*/1	Normal Activity	Baseline	Standard: Predictable (though still non-linear) clearance.	Standard Dosing.
Intermediate Metabolizer (IM)	*1*/2, *1*/3, *2*/17	Reduced Activity	Decreased (~50%)	Moderate Toxicity Risk: Higher trough levels.	Standard Dosing with strict Therapeutic Drug Monitoring (TDM).[13]
Poor Metabolizer (PM)	*2*/2, *2*/3, *3*/3	No Activity	Negligible (CYP2C19)	High Toxicity Risk: 4-fold higher exposure. Neuro/Hepatotoxicity.[3]	Avoid Voriconazole or use reduced dose with TDM.

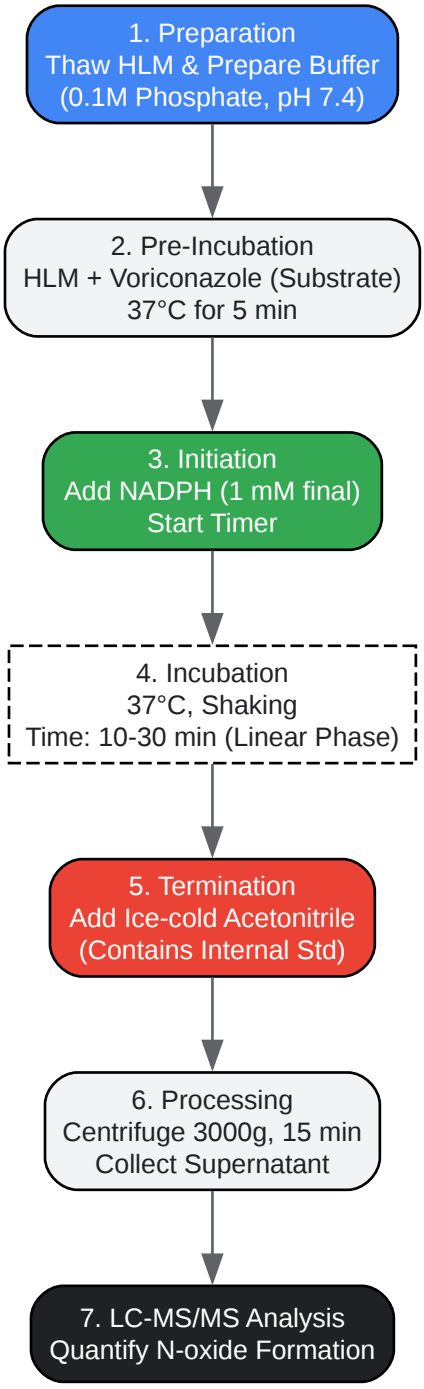
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Experimental Framework: Validated In Vitro Protocols

To assess CYP2C19-mediated metabolism or phenotype specific variants, the following protocol uses Human Liver Microsomes (HLM). This system is self-validating through the use of specific inhibitors and positive controls.

Experimental Workflow Diagram

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Caption: Figure 2.[14][15] Standardized HLM incubation protocol for assessing Voriconazole N-oxidation kinetics.

Detailed Methodology

Objective: Determine the intrinsic clearance (

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) of voriconazole or isolate CYP2C19 contribution.

Reagents:

- Enzyme Source: Pooled Human Liver Microsomes (HLM) (20 mg/mL protein conc).
- Buffer: 100 mM Potassium Phosphate (pH 7.4) with 3 mM

  .
- Cofactor: NADPH generating system or 1 mM NADPH solution.
- Inhibitors (for validation): Ticlopidine (potent CYP2C19 inhibitor) or Fluconazole.

Protocol Steps:

- Reaction Mixture: Prepare a master mix containing Buffer and HLM (final protein conc. 0.2 – 0.5 mg/mL).[16]
- Substrate Addition: Add Voriconazole (dissolved in methanol, <1% final solvent conc). Range: 0.5 – 50

  (bracketing the

  of 9.3

).
- Pre-incubation: Equilibrate at 37°C for 5 minutes.
- Initiation: Add NADPH (1 mM final) to start the reaction.[17]
- Incubation: Incubate for 15 minutes. Note: Linearity must be established; typically linear up to 20-30 mins.
- Termination: Quench with ice-cold acetonitrile containing Internal Standard (e.g., Diclofenac or deuterated Voriconazole). Ratio 1:3 (sample:solvent).
- Analysis: Centrifuge (3000 rpm, 15 min) and inject supernatant into LC-MS/MS.

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LC-MS/MS Analytical Conditions

To ensure trustworthiness of data, specific Mass Transitions (MRM) must be monitored.

Analyte	Precursor Ion ( )	Product Ion ( )	Polarity
Voriconazole	350.1	127.0	Positive (+)
Voriconazole N-oxide	366.1	224.1	Positive (+)
Internal Standard (Diclofenac)	296.0	215.0	Positive (+)

Clinical Translation: From Bench to Bedside

The Saturation Effect

The technical data above explains the clinical observation of non-linear PK. Because CYP2C19 saturates at concentrations achieved by standard dosing (200mg), a small increase in dose can lead to a disproportionate spike in plasma levels.

- Mechanism:[1][3] Once CYP2C19 is saturated ( ), the clearance becomes constant ( ), and elimination is no longer first-order.
- Consequence: This necessitates TDM, as predicting exposure based on weight/dose is mathematically unreliable without knowing the patient's specific (genotype).

Drug-Drug Interactions (DDIs)

- Inhibition: Strong CYP2C19 inhibitors (e.g., fluconazole) will drastically reduce N-oxide formation, pushing voriconazole levels into the toxic range.
- Induction: CYP2C19 inducers (e.g., rifampin) increase

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, leading to therapeutic failure.

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